

Physical properties of n-butyl dodecanoate

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Compound of Interest

Compound Name: *Butyl laurate*

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An In-depth Technical Guide to the Physical Properties of n-Butyl Dodecanoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of n-butyl dodecanoate. The information is presented to support research, development, and quality control activities. All quantitative data is summarized for clarity, and detailed experimental protocols are provided for key physical property measurements.

Introduction to n-Butyl Dodecanoate

N-butyl dodecanoate, also known as **butyl laurate**, is the ester formed from the condensation of dodecanoic acid (lauric acid) and n-butanol.^[1] Its chemical formula is C₁₆H₃₂O₂.^{[2][3]} It is a colorless to pale yellow liquid with a fruity or fatty odor.^{[1][4]} This compound is utilized as a raw material and intermediate in the synthesis of pharmaceuticals, agrochemicals, and dyestuffs. It also finds application as a flavoring agent and fragrance in food and cosmetic products.

Core Physical Properties of n-Butyl Dodecanoate

The following table summarizes the key physical properties of n-butyl dodecanoate, compiled from various sources.

Physical Property	Value	Conditions
Molecular Weight	256.43 g/mol	
Density	0.855 g/mL	at 25 °C
	0.860 g/mL	
	0.853 - 0.863 g/mL	at 25 °C
Boiling Point	307 °C	at 760 mmHg
	180 °C	at 18 mmHg
	166 °C	
Melting Point	-10 °C	
	-7 °C	
Refractive Index	1.435	at 20 °C (n ₂₀ /D)
	1.436	
Water Solubility	0.06006 mg/L	at 25 °C
Organic Solvent Solubility	Soluble in most organic solvents.	
LogP (Octanol/Water Partition Coefficient)	6.51	

Experimental Protocols

The determination of the physical properties of a liquid organic compound like n-butyl dodecanoate involves standardized laboratory procedures.

Determination of Boiling Point

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure. Common methods include distillation and the Thiele tube method.

Methodology: Simple Distillation

- **Apparatus Setup:** A simple distillation apparatus is assembled with a round-bottom flask, a distillation head, a condenser, a thermometer, and a receiving flask. The n-butyl dodecanoate sample (at least 5 mL) is placed in the round-bottom flask with boiling chips to ensure smooth boiling.
- **Heating:** The flask is gently heated. As the liquid boils, the vapor rises, and the thermometer bulb should be fully immersed in the vapor.
- **Temperature Reading:** The temperature is recorded when it stabilizes, which corresponds to the boiling point of the liquid as it condenses into the receiving flask. It is crucial to record the atmospheric pressure at the time of the measurement, as boiling point is pressure-dependent.

Determination of Density

Density is the mass of a substance per unit volume. For liquids like n-butyl dodecanoate, a pycnometer is a precise instrument for this measurement.

Methodology: Pycnometer Method

- **Initial Measurement:** A clean, dry pycnometer (a flask with a precisely known volume) is weighed empty.
- **Sample Introduction:** The pycnometer is filled with the n-butyl dodecanoate sample, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid on the exterior is carefully removed.
- **Final Measurement:** The filled pycnometer is weighed again.
- **Calculation:** The mass of the n-butyl dodecanoate is found by subtracting the empty pycnometer's mass from the filled pycnometer's mass. The density is then calculated by dividing the sample's mass by the known volume of the pycnometer. This measurement should be performed at a controlled temperature, as density is temperature-dependent.

Determination of Refractive Index

The refractive index of a liquid is the ratio of the speed of light in a vacuum (or air) to its speed in the liquid. It is a characteristic property used for identification and purity assessment.

Methodology: Abbe Refractometer

- **Calibration:** The refractometer is calibrated using a standard liquid with a known refractive index.
- **Sample Application:** A few drops of the n-butyl dodecanoate sample are placed on the prism of the refractometer.
- **Measurement:** The prism is closed, and the light source is adjusted. The user looks through the eyepiece and adjusts the knob until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- **Reading:** The refractive index is read from the instrument's scale. The temperature must be noted, as the refractive index is temperature-dependent. Measurements are typically corrected to a standard temperature of 20°C.

Determination of Solubility

Solubility is the maximum concentration of a solute that can dissolve in a solvent at a given temperature to form a saturated solution.

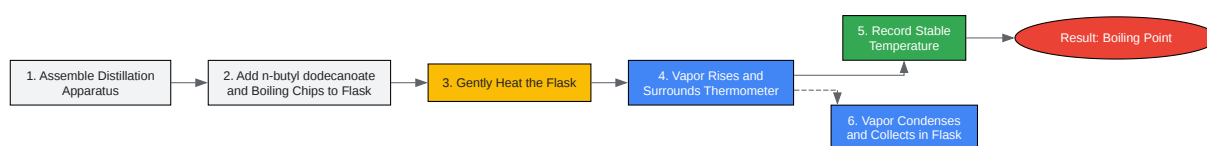
Methodology: Isothermal Shake-Flask Method

- **Preparation of Supersaturated Solutions:** An excess amount of n-butyl dodecanoate is added to a known volume of the solvent (e.g., water or an organic solvent) in a sealed vial.
- **Equilibration:** The vials are placed in a temperature-controlled shaker or water bath and agitated for an extended period (e.g., 24-72 hours) to ensure equilibrium is reached.
- **Phase Separation:** After equilibration, the vials are left undisturbed at the set temperature to allow any undissolved solute to settle.
- **Sampling and Analysis:** A sample of the supernatant is carefully withdrawn, filtered to remove any solid particles, and then diluted. The concentration of n-butyl dodecanoate in the diluted sample is determined using a suitable analytical technique, such as gas chromatography (GC) or high-performance liquid chromatography (HPLC).

- Calculation: The solubility is then calculated from the measured concentration and the dilution factor.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the experimental determination of the boiling point of n-butyl dodecanoate using simple distillation.



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Caption: Workflow for Boiling Point Determination by Distillation.

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